

Essential Safety and Handling Protocols for DM-4107

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Compound of Interest

Compound Name: DM-4107
CAS No.: 1346599-75-4
Cat. No.: B584660

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DM-4107, a principal metabolite of Tolvaptan, requires careful handling in a laboratory setting to ensure the safety of researchers and maintain the integrity of experiments. Although a specific Safety Data Sheet (SDS) for **DM-4107** is not readily available, the safety protocols for its parent compound, Tolvaptan, provide a comprehensive guide for its handling, storage, and disposal. These procedures are essential for minimizing exposure risks and preventing contamination.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **DM-4107**, based on the safety data for Tolvaptan.

PPE Category	Specification	Purpose
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be appropriate in some instances.	To protect eyes from splashes and dust.
Hand Protection	Chemically impermeable gloves (e.g., nitrile, neoprene) that satisfy EU Directive 89/686/EEC and the standard EN 374.	To prevent skin contact and absorption.
Body Protection	A lab coat or fire/flamm-resistant and impervious clothing.	To protect skin and clothing from contamination.
Respiratory	A NIOSH-approved N100 or CEN-approved FFP3 particulate respirator, especially if dust is generated. Use a full-face supplied-air respirator if it is the sole means of protection.	To prevent inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Ventilation: Always handle **DM-4107** in a well-ventilated area, preferably within a laboratory fume hood.[\[1\]](#)
- Avoid Contact: Take measures to avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)

- Hygiene: Do not eat, drink, or smoke in areas where **DM-4107** is handled. Wash hands thoroughly after handling.[3]
- Ignition Sources: Keep away from sources of ignition and use non-sparking tools to prevent fire.[2]

Storage:

- Container: Store in a tightly-closed container in a cool, dry, and well-ventilated place.[4]
- Incompatibilities: Keep away from strong oxidizing agents.[5]
- Long-Term Storage: For long-term storage, a temperature of 2-8°C is recommended.[4]

Disposal Plan

Proper disposal of **DM-4107** and its containers is crucial to prevent environmental contamination.

- Waste Collection: Collect waste material in a suitable, sealed, and properly labeled container for disposal.[2]
- Professional Disposal: Dispose of contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[2][5] Do not allow the chemical to enter drains.[2]
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment after use in accordance with applicable laws.

Emergency Procedures

In the event of an emergency, follow these first-aid measures and spill cleanup protocols.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2][3]

- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1][2]

Spill Cleanup:

- Evacuate: Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2]
- Cleanup: Wear appropriate PPE. For dry spills, avoid creating dust. Sweep up or vacuum the spill and place it in a sealed container for disposal. For liquid spills, absorb with an inert material.[1]
- Decontamination: Clean the spill area thoroughly.[6]



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